

# A Technical Guide to the Elemental Properties and Electron Configuration of Cerium

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## Compound of Interest

Compound Name: Cerium

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## Introduction

**Cerium** (Ce) is a lanthanide series rare earth element with the atomic number 58. It is a soft, ductile, silvery-white metal that tarnishes when exposed to air.<sup>[1][2]</sup> As the most abundant of the rare earth elements, **cerium** exhibits unique chemical and physical properties stemming from its complex electron configuration, making it a subject of significant interest in various scientific and industrial applications, including catalysis, metallurgy, and electronics. This guide provides an in-depth overview of the core elemental properties of **cerium** and a detailed explanation of its anomalous electron configuration.

## Elemental Properties of Cerium

The fundamental physical and chemical properties of **cerium** are summarized in the tables below for easy reference and comparison.

## Physical Properties of Cerium

Property	Value	Units
Atomic Number	58	-
Atomic Mass	140.116	g/mol
Melting Point	795	°C
1068	K	
1463	°F	
Boiling Point	3443	°C
3716	K	
6229	°F	
Density ( $\gamma$ -Ce at 24 °C)	6.769	g/cm <sup>3</sup>
Density ( $\beta$ -Ce at 20 °C)	6.689	g/cm <sup>3</sup>
Appearance	Silvery-white metal	-
Hardness	Similar to silver	-
Ductility	High	-
Allotropes	Four known allotropic forms ( $\alpha$ , $\beta$ , $\gamma$ , $\delta$ )	-

## Chemical Properties and Reactivity of Cerium

Property	Description
Oxidation States	+3, +4
Standard Reduction Potential (Ce <sup>3+</sup> /Ce)	-2.34
Reactivity with Air	Tarnishes in air, forming a passivating oxide layer. Can be pyrophoric.[1]
Reactivity with Water	Reacts slowly with cold water and more rapidly with hot water to produce cerium(III) hydroxide and hydrogen gas.[1]
Reactivity with Acids	Dissolves quickly in diluted acids, except for hydrofluoric acid, which forms a protective fluoride layer.[3]
Common Compounds	Cerium(IV) oxide (CeO <sub>2</sub> ), Cerium(III) oxide (Ce <sub>2</sub> O <sub>3</sub> ), Cerium(IV) sulfate, Ceric ammonium nitrate (CAN)

## Electron Configuration of Cerium

The electron configuration of an element dictates its chemical behavior. **Cerium** presents a notable anomaly in its electron configuration compared to the expected trend for the lanthanide series.

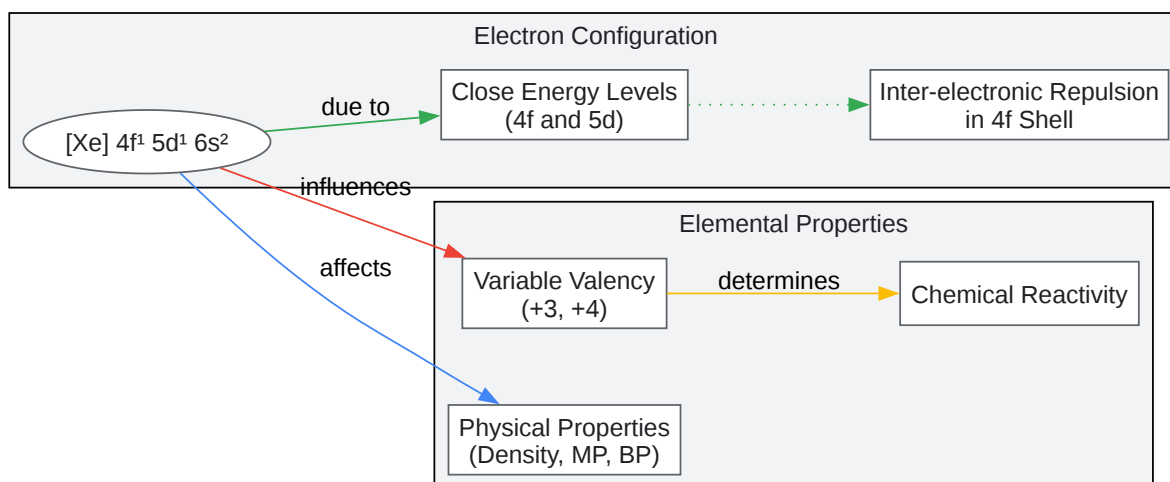
Abbreviated Electron Configuration: [Xe] 4f<sup>1</sup> 5d<sup>1</sup> 6s<sup>2</sup>[1][4]

Full Electron Configuration: 1s<sup>2</sup> 2s<sup>2</sup> 2p<sup>6</sup> 3s<sup>2</sup> 3p<sup>6</sup> 4s<sup>2</sup> 3d<sup>10</sup> 4p<sup>6</sup> 5s<sup>2</sup> 4d<sup>10</sup> 5p<sup>6</sup> 6s<sup>2</sup> 4f<sup>1</sup> 5d<sup>1</sup>[4]

## The Anomaly in Cerium's Electron Configuration

According to the Aufbau principle, which dictates the order in which electrons fill atomic orbitals, one would expect the 4f orbital to be filled before the 5d orbital. However, in **cerium**, one electron occupies the 5d orbital instead of the 4f orbital. This is because the energy levels of the 4f and 5d orbitals are very close.[1][5] The presence of an electron in the 5d orbital is attributed to strong inter-electronic repulsion in the compact 4f shell.[1] This unique

configuration gives rise to **cerium**'s variable valency, exhibiting both +3 and stable +4 oxidation states.<sup>[1][3]</sup>



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**Cerium's** electron configuration and its influence on elemental properties.

## Experimental Protocols for Property Determination

The accurate determination of the elemental properties of **cerium** relies on a variety of established experimental techniques. Below are detailed methodologies for key experiments.

### Determination of Melting and Boiling Points

Methodology: Differential Scanning Calorimetry (DSC)

- **Sample Preparation:** A small, accurately weighed sample of pure **cerium** is placed in a crucible (typically aluminum or graphite).
- **Apparatus Setup:** The crucible with the sample and an empty reference crucible are placed in the DSC furnace. The furnace is programmed with a specific heating rate.

- **Measurement:** The furnace temperature is increased at a constant rate. The DSC instrument measures the difference in heat flow required to increase the temperature of the sample and the reference.
- **Data Analysis:** A plot of heat flow versus temperature is generated. The melting point is identified as the onset temperature of the endothermic peak corresponding to the solid-to-liquid phase transition. The boiling point is determined from the onset of the endothermic peak at a higher temperature, representing the liquid-to-gas transition.

## Determination of Density

Methodology: Gas Pycnometry

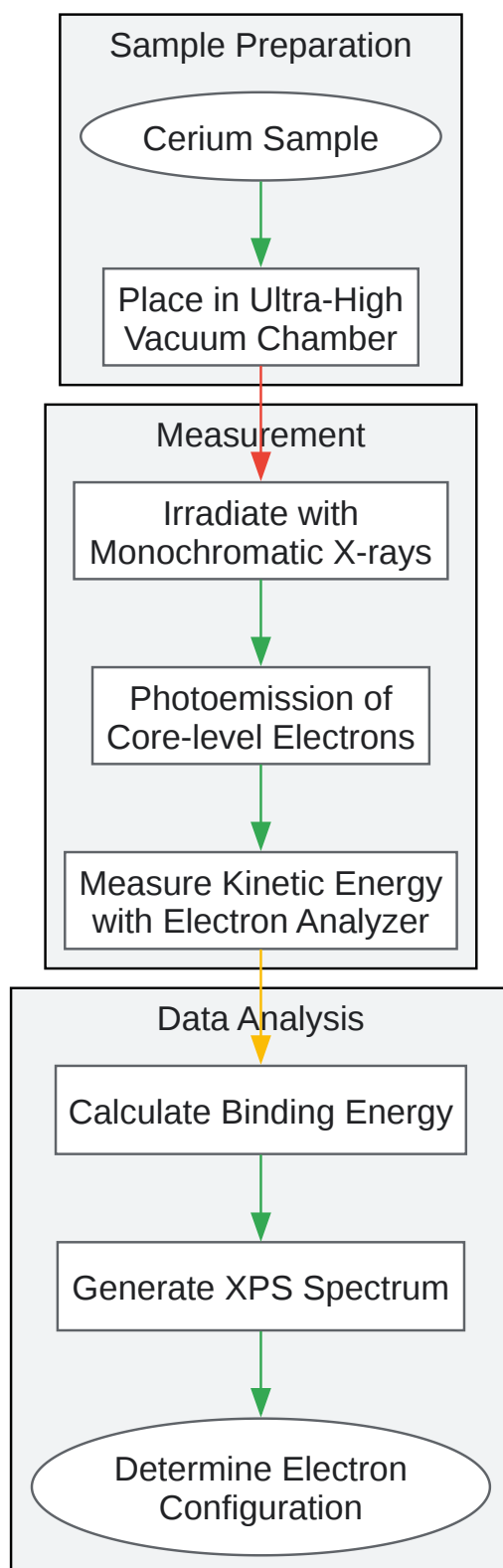
- **Sample Preparation:** A solid sample of **cerium** of a known mass is placed in the sample chamber of the gas pycnometer.
- **Apparatus Setup:** The pycnometer uses an inert gas, typically helium, which can penetrate fine pores of the solid. The system is purged with the gas to remove any air and moisture.
- **Measurement:** A known quantity of the inert gas is introduced into a reference chamber of a known volume. A valve is then opened to allow the gas to expand into the sample chamber. The pressure change is measured.
- **Calculation:** Based on the pressure difference and the known volumes of the chambers, the volume of the solid sample is calculated using the ideal gas law. The density is then determined by dividing the mass of the sample by its measured volume.

## Determination of Electron Configuration

Methodology: X-ray Photoelectron Spectroscopy (XPS)

- **Sample Preparation:** A clean, solid sample of **cerium** is placed in an ultra-high vacuum chamber.
- **Apparatus Setup:** The sample is irradiated with a monochromatic X-ray beam of a known energy (e.g., Al K $\alpha$  or Mg K $\alpha$ ).

- **Measurement:** The X-rays cause the ejection of core-level electrons from the **cerium** atoms. An electron energy analyzer measures the kinetic energy of these photoemitted electrons.
- **Data Analysis:** The binding energy of the electrons is calculated by subtracting the measured kinetic energy from the energy of the incident X-ray photons. The resulting spectrum shows peaks corresponding to the different electronic shells and subshells. The position and intensity of these peaks allow for the determination of the electron configuration and the elemental composition of the sample surface. The characteristic peaks for **cerium's** 4f, 5d, and 6s electrons confirm its anomalous configuration.



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Experimental workflow for determining electron configuration using XPS.

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